

Application of MeSA 2-O- β -D-glucoside-d4 in Food Authenticity Studies

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Compound of Interest

Compound Name: MeSA 2-O- β -D-glucoside-d4

Cat. No.: B15556708

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Application Note & Protocol

Introduction

Food authenticity is a significant concern for producers, regulators, and consumers. The verification of origin, composition, and production methods of food products is crucial for ensuring quality, safety, and fair trade. In the context of high-value products like wine, verifying the grape variety is a key aspect of authentication. Methyl salicylate (MeSA) and its glycosides have emerged as important chemical markers for this purpose. Certain grape varieties, such as the Italian white wine grapes Verdicchio and Trebbiano di Soave/Lugana, have been shown to contain uniquely high concentrations of MeSA glycosides, including MeSA 2-O- β -D-glucoside. [1][2][3] This distinct chemical signature allows for the differentiation of these wines from others.

Stable isotope-labeled internal standards are the gold standard in quantitative analysis using mass spectrometry, as they correct for variations during sample preparation and analysis.[4][5] [6] MeSA 2-O- β -D-glucoside-d4, a deuterated form of the target analyte, is an ideal internal standard for the accurate and precise quantification of its unlabeled counterpart in food matrices. Its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods

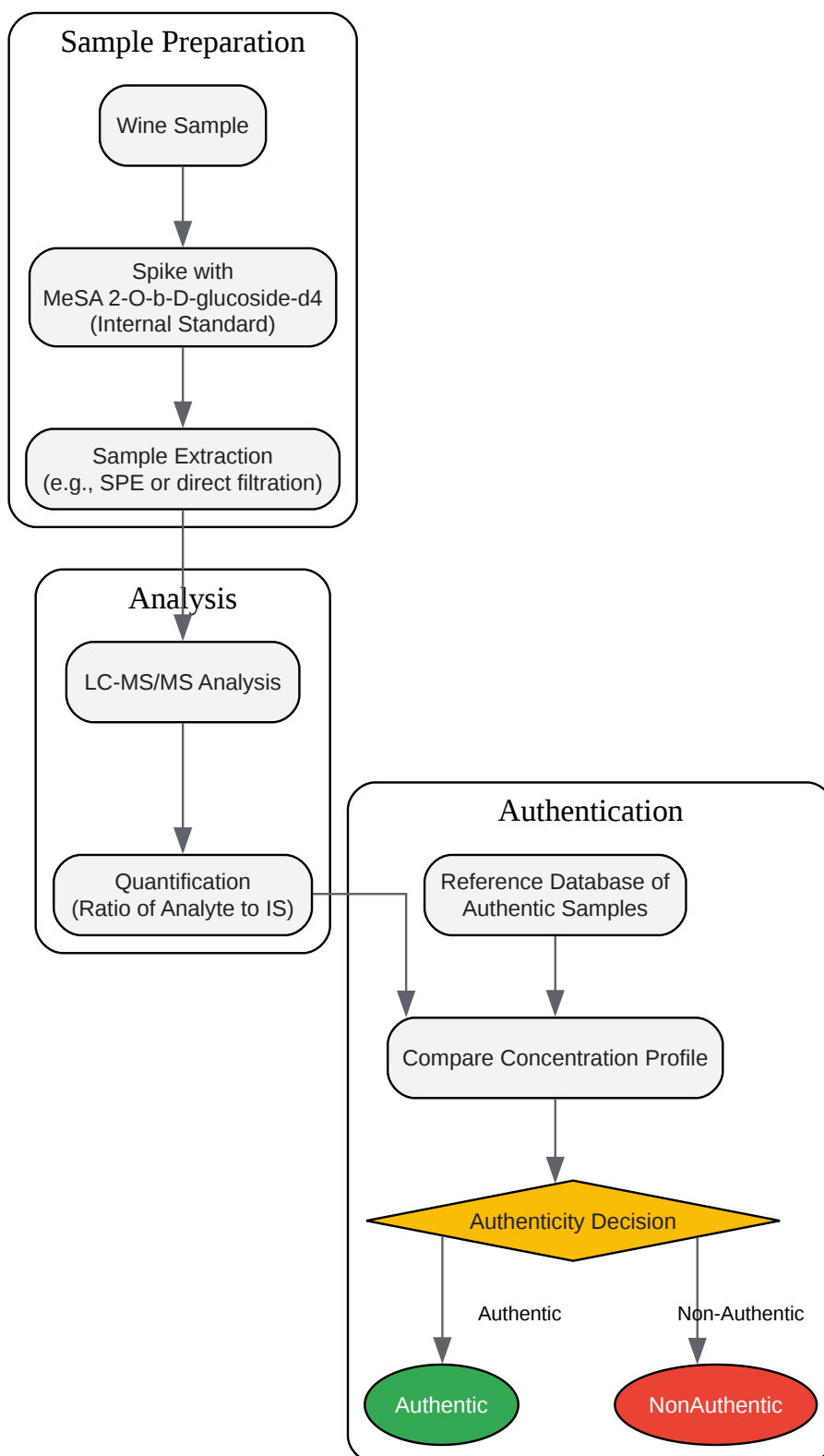
enables robust and reliable determination of MeSA 2-O- β -D-glucoside concentrations, thereby providing a powerful tool for food authenticity studies.

This document provides a detailed protocol for the application of MeSA 2-O- β -D-glucoside-d4 in the authenticity testing of wine, specifically for varietal verification.

Principle of the Method

The concentration of endogenous MeSA 2-O- β -D-glucoside is determined in a food sample (e.g., wine) using the stable isotope dilution assay (SIDA) method with LC-MS/MS. A known amount of the deuterated internal standard, MeSA 2-O- β -D-glucoside-d4, is added to the sample at the beginning of the preparation process. The deuterated standard behaves almost identically to the native analyte during extraction, chromatography, and ionization.^{[4][5]} By measuring the ratio of the signal from the native analyte to that of the deuterated internal standard, accurate quantification can be achieved, as any loss or variation in signal intensity will affect both compounds equally. The quantified level of MeSA 2-O- β -D-glucoside can then be compared against a database of authentic samples to verify the product's claimed origin or variety.

Logical Workflow for Food Authenticity Verification

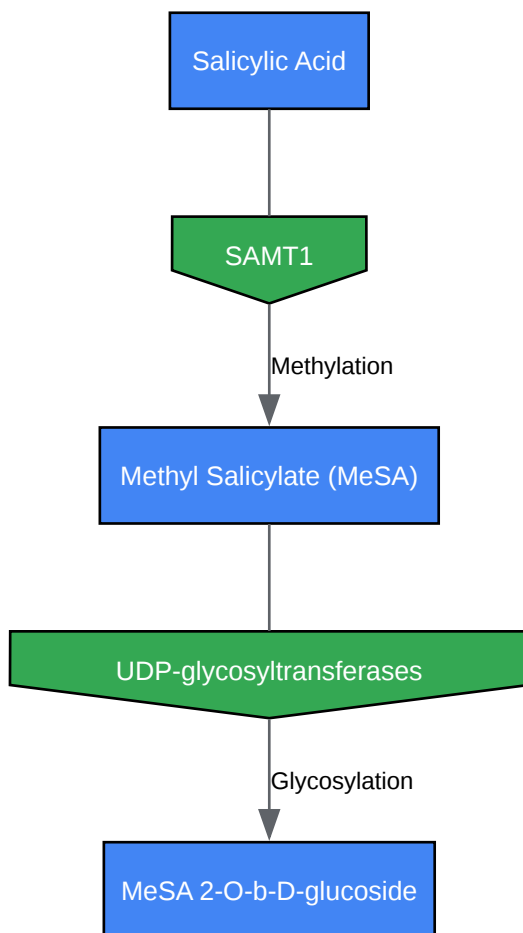


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Caption: Workflow for wine authenticity verification using a deuterated internal standard.

Biosynthesis of Methyl Salicylate Glucosides in Plants

The presence of MeSA 2-O- β -D-glucoside in plants is a result of secondary metabolism. Salicylic acid is first methylated to form methyl salicylate, which can then be glycosylated by UDP-glycosyltransferases to form the glucoside.



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Caption: Simplified biosynthesis pathway of MeSA 2-O- β -D-glucoside.

Experimental Protocol

This protocol is based on methodologies reported for the analysis of MeSA glycosides in wine.

[1]

1. Materials and Reagents

- Analytes: MeSA 2-O- β -D-glucoside (analyte standard)
- Internal Standard: MeSA 2-O- β -D-glucoside-d4
- Solvents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Formic acid (LC-MS grade), Ultrapure water
- Sample Preparation: Solid Phase Extraction (SPE) cartridges (if required), 0.45 μ m syringe filters

2. Standard Solutions Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve MeSA 2-O- β -D-glucoside and MeSA 2-O- β -D-glucoside-d4 in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the analyte stock solution with a suitable solvent (e.g., 10% methanol in water) to create a calibration curve.
- Internal Standard Spiking Solution: Prepare a working solution of MeSA 2-O- β -D-glucoside-d4 at a fixed concentration (e.g., 100 μ g/L) to spike into all samples, calibrators, and quality controls.

3. Sample Preparation

- Method A: Direct Filtration (for simple matrices)
 - Take 1 mL of the wine sample.
 - Add a precise volume of the Internal Standard Spiking Solution.
 - Vortex mix for 30 seconds.
 - Filter the sample through a 0.45 μ m syringe filter into an LC autosampler vial.
- Method B: Solid Phase Extraction (SPE) (for complex matrices or pre-concentration)

- Take a larger volume of the wine sample (e.g., 10 mL).
- Add the Internal Standard Spiking Solution.
- Condition an appropriate SPE cartridge according to the manufacturer's instructions.
- Load the spiked sample onto the cartridge.
- Wash the cartridge to remove interferences.
- Elute the analytes with a suitable solvent (e.g., methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a known volume of the initial mobile phase.
- Transfer to an LC autosampler vial.

4. LC-MS/MS Analysis

- Liquid Chromatography (LC) System: UHPLC system
- Column: A suitable reversed-phase column (e.g., C18, 100 x 2.1 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in methanol
- Gradient:
 - 0-1 min: 0% B
 - 1-10 min: 0-40% B
 - 10-12 min: 40-100% B
 - 12-15 min: 100% B
 - 15.1-18 min: 0% B (re-equilibration)

- Flow Rate: 0.3 mL/min
- Injection Volume: 2 μ L
- Mass Spectrometer (MS): Triple quadrupole mass spectrometer
- Ionization Source: Electrospray Ionization (ESI), Positive Mode
- Detection: Multiple Reaction Monitoring (MRM)

5. Data Analysis

- Integrate the peak areas for both the analyte (MeSA 2-O- β -D-glucoside) and the internal standard (MeSA 2-O- β -D-glucoside-d4) for each MRM transition.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibrators.
- Determine the concentration of MeSA 2-O- β -D-glucoside in the samples by interpolating their peak area ratios from the calibration curve.
- Compare the determined concentration with the reference values for authentic wine varieties.

Data Presentation

The quantitative data obtained from the analysis can be used to build a reference database and for authenticity assessment.

Table 1: Representative Concentrations of MeSA Glycosides in Italian White Wines

Wine Variety	Total Bound MeSA (µg/L)	Free MeSA (µg/L)
Verdicchio	456 – 9796	5.5 – 143
Trebbiano di Soave / Lugana	High (genetically similar to Verdicchio)	-
Other White Wines	< 363	< 12

Data summarized from Carlin et al., 2019.[\[1\]](#)

Table 2: Suggested MRM Transitions for LC-MS/MS Analysis

Compound	Precursor Ion [M+Na] ⁺ (m/z)	Product Ion (m/z)	Collision Energy (eV)
MeSA 2-O-β-D-glucoside	337.09	Fragment 1	Optimized Value
Fragment 2	Optimized Value		
MeSA 2-O-β-D-glucoside-d4	341.11	Corresponding Fragment 1	Optimized Value
Corresponding Fragment 2	Optimized Value		

(Note: Specific product ions and collision energies must be optimized experimentally on the specific instrument being used).

Conclusion

The use of MeSA 2-O-β-D-glucoside-d4 as an internal standard provides a highly accurate and reliable method for quantifying MeSA 2-O-β-D-glucoside in food products. This approach is particularly valuable for the authenticity testing of wines, where the concentration profile of this compound can serve as a varietal marker. The detailed protocol herein provides a robust framework for researchers and quality control laboratories to implement this advanced analytical technique, thereby enhancing the ability to detect fraudulent labeling and ensure the authenticity of high-value food products.

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- To cite this document: BenchChem. [Application of MeSA 2-O- β -D-glucoside-d4 in Food Authenticity Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556708/docs#application-of-mesa-2-o-d-glucoside-d4-in-food-authenticity-studies\]](https://www.benchchem.com/product/b15556708/docs#application-of-mesa-2-o-d-glucoside-d4-in-food-authenticity-studies)

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